

Biosynthetic Gene Cluster (BGC)

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Compound Focus: Collinomycin

CAS No.: 27267-69-2

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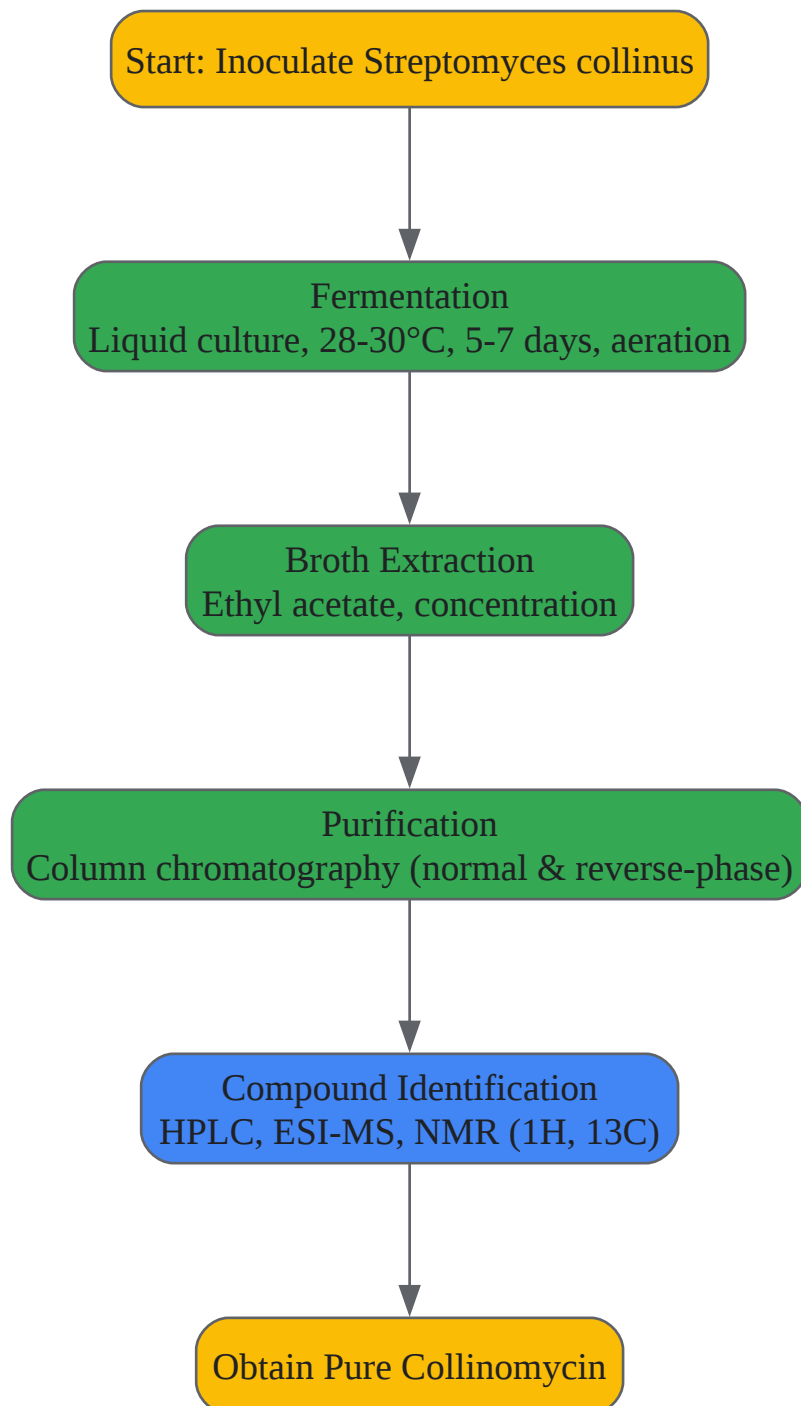
The production of **collinomycin** in *Streptomyces collinus* is directed by a specific biosynthetic gene cluster (BGC). The MIBiG repository accession for this cluster is **BGC0000266** [1]. This cluster contains numerous genes encoding for polyketide synthases, cyclases, oxidoreductases, and tailoring enzymes that work together to construct the complex **collinomycin** molecule [1].

Key genes within this cluster include *rubA*, *rubB*, and *rubC* (ketosynthase subunits and an acyl carrier protein), as well as various other *rub* genes believed to be involved in tailoring the core polyketide chain [1].

Experimental Protocols for Isolation and Characterization

Isolation from Microbial Cultures

The standard protocol for isolating rubromycin-type compounds like **collinomycin** involves fermentation, extraction, and purification [2] [3].



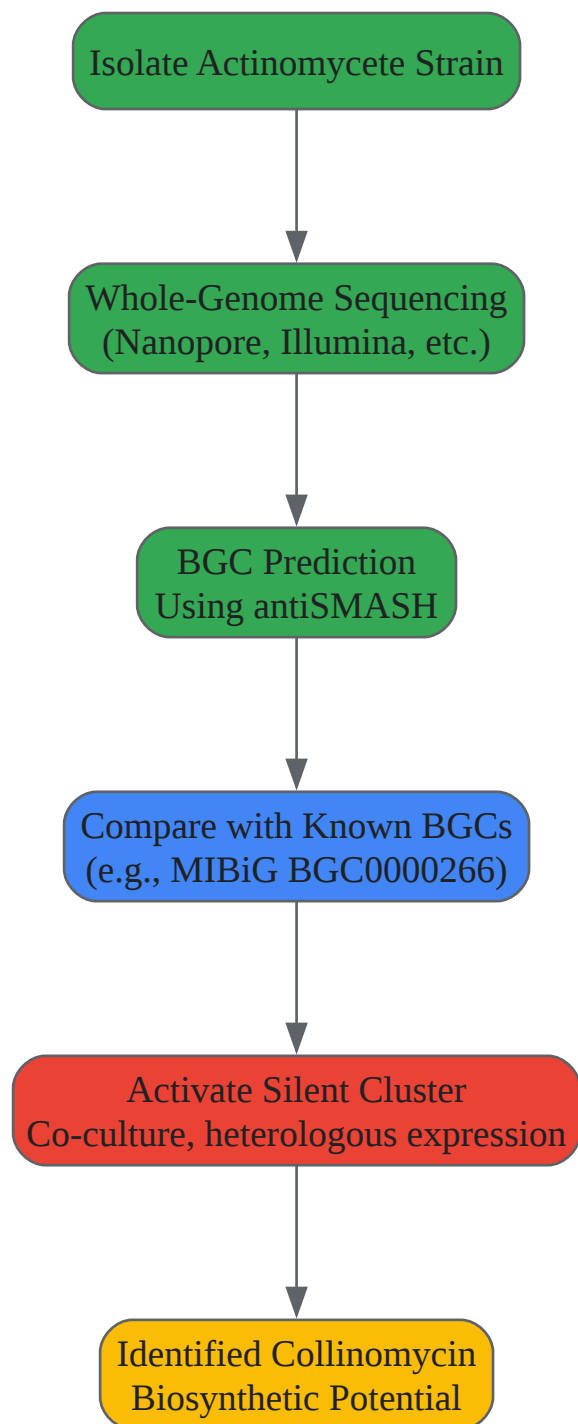
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General workflow for the isolation and identification of **collinomycin** from a microbial culture [2] [3].

- **Fermentation Optimization:** To enhance yield, systematically optimize parameters such as carbon/nitrogen sources, temperature (typically 28-30°C), pH (6-7), and aeration. Trace elements can be critical for high production [2] [3].
- **Extraction & Purification:** The culture broth is extracted with ethyl acetate and concentrated. The crude extract is purified using a series of chromatographic steps, including normal-phase (e.g., silica gel) and reverse-phase (ODS) columns [3].
- **Identification & Characterization:** Final identification relies on spectroscopic techniques. Key data includes:
 - **ESI-MS:** Molecular ion $[M+H]^+$ at m/z 537 [3].
 - **NMR:** 1H and ^{13}C NMR data are crucial for distinguishing **collinomycin** (α -rubromycin) from its derivatives like β -rubromycin, based on oxidation states at specific carbon positions [3].

Genome Mining for BGC Discovery

An alternative approach to discovering producers of **collinomycin** or similar compounds is through genome mining, which is particularly useful for identifying novel or silent BGCs.



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*Workflow for identifying **collinomycin** production potential in actinomycetes via genome mining [1] [4] [5].*

- **Genome Sequencing & Analysis:** Obtain a high-quality genome sequence of the isolate [4].
- **BGC Prediction:** Use the antiSMASH software to identify and annotate secondary metabolite BGCs within the genome [4].
- **Comparative Analysis:** Compare the predicted BGCs against reference databases like MIBiG to identify known clusters, such as the **collinomycin** BGC [1] [4].
- **Cluster Activation:** If the BGC is silent (not expressed under standard conditions), employ activation strategies such as **co-culture** with other microorganisms (e.g., mycolic acid-containing bacteria) or **heterologous expression** in a model host like *Streptomyces coelicolor* [6] [5].

Biological Activity Assessment

Rubromycins, including **collinomycin**, exhibit a range of notable biological activities, making them interesting for drug discovery [6].

Activity Type	Experimental Model/Assay	Key Finding/Result
Antimicrobial	Screening against Gram-positive bacteria and oomycete pathogens [4] [3]	β -Rubromycin (a derivative) showed strong activity against Gram-positive bacteria (MIC values as low as 0.125 $\mu\text{g/mL}$) and inhibited cyst germination in <i>Phytophthora infestans</i> ($\text{IC}_{50} = 19.8 \mu\text{g/L}$) [4] [3].
Anticancer	Cytotoxicity assays [6]	α - and β -Rubromycin are noted for their anticancer properties [6].
Enzyme Inhibition	Target-based biochemical assays [6]	The rubromycin family is known to inhibit specific enzymes, which is a major area of interest for their biological activity [6].

Conclusion

In summary, **collinomycin** is a structurally complex polyketide produced by *Streptomyces collinus*. Research into this compound involves a combination of classic microbiological fermentation, modern genomic mining, and strategic activation of silent gene clusters. Its promising biological profile warrants further investigation for potential therapeutic applications.

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References

1. BGC0000266 - MIBiG [mibig.secondarymetabolites.org]
2. Buy Collinomycin | 27267-69-2 | >98% [smolecule.com]
3. Chemical genetic approach using β -rubromycin reveals ... [nature.com]
4. Investigation on taxonomy, secondary metabolites and ... [pmc.ncbi.nlm.nih.gov]
5. Activation of Secondary Metabolism in Red Soil-Derived ... [pmc.ncbi.nlm.nih.gov]
6. Isolation, biosynthesis, and biological activity of ... [pmc.ncbi.nlm.nih.gov]

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